

A Comprehensive Technical Guide to the Physical Properties of Di-tert-butyl iminodicarboxylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *NH-bis(C1-Boc)*

Cat. No.: *B1587361*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physical and chemical properties of di-tert-butyl iminodicarboxylate, a versatile reagent in organic synthesis. The information is presented to support its application in research and development, particularly within the pharmaceutical industry.

Chemical Identity and Structure

Di-tert-butyl iminodicarboxylate, often referred to as bis(tert-butoxycarbonyl)amine or (Boc)₂NH, is an organic compound with the chemical formula C₁₀H₁₉NO₄[1][2][3]. It is a white solid that is soluble in many organic solvents[3][4][5]. The structure consists of a central imino group to which two tert-butoxycarbonyl (Boc) protecting groups are attached.

Key Identifiers:

- IUPAC Name: tert-butyl N-[(2-methylpropan-2-yl)oxycarbonyl]carbamate[1][6]
- CAS Number: 51779-32-9[1][2][3][4][6]
- Molecular Weight: 217.26 g/mol [1][2][6]
- Canonical SMILES: CC(C)(C)OC(=O)NC(=O)OC(C)(C)C[1][6]

- InChI Key: XCAQUIUOFDMREBA-UHFFFAOYSA-N[1][3][6]

Physical and Chemical Properties

The following tables summarize the key physical and chemical properties of di-tert-butyl iminodicarboxylate, compiled from various sources.

Table 1: General Physical Properties

Property	Value	References
Appearance	White to off-white or beige crystalline powder/solid.	[1][2][7][8][9]
Melting Point	114-117 °C (lit.)	[1][2][4][7][10]
Boiling Point	273.8 ± 9.0 °C (Predicted)	[1][2][4]
Density	1.037 ± 0.06 g/mL (Predicted)	[1][2]
Flash Point	119.403 °C	[2]
pKa	8.25 ± 0.46 (Predicted)	[1][7]

Table 2: Solubility

Solvent	Solubility	References
Water	Insoluble	[1][2][4][7][8]
Organic Solvents	Soluble	[3][4][5]
Chloroform	Soluble	[2][11]
Methanol	Soluble	[2][11]

Table 3: Spectroscopic Data

Spectroscopic Technique	Data Availability
^1H NMR	Available[6][12]
^{13}C NMR	Available[6][12]
Infrared (IR) Spectroscopy	Available[6][12]
Mass Spectrometry (MS)	Available[12]
Raman Spectroscopy	Available[6][12]

Experimental Protocols

The determination of the physical properties listed above follows standard laboratory procedures. Below are generalized methodologies for key experiments.

3.1. Melting Point Determination

- Apparatus: Capillary melting point apparatus.
- Procedure: A small, dry sample of di-tert-butyl iminodicarboxylate is packed into a capillary tube. The tube is placed in the melting point apparatus, and the temperature is gradually increased. The temperature range from which the sample starts to melt to when it becomes completely liquid is recorded as the melting point.

3.2. Boiling Point Determination

- Apparatus: Distillation apparatus or a specialized micro boiling point apparatus.
- Procedure: For a predicted boiling point, computational software is typically used. Experimental determination would involve heating the substance in a distillation apparatus and recording the temperature at which the vapor pressure equals the atmospheric pressure.

3.3. Solubility Determination

- Procedure: A small, known amount of di-tert-butyl iminodicarboxylate is added to a specific volume of the solvent at a given temperature. The mixture is agitated, and the substance is

added until no more dissolves, indicating a saturated solution. The concentration of the dissolved solid is then determined.

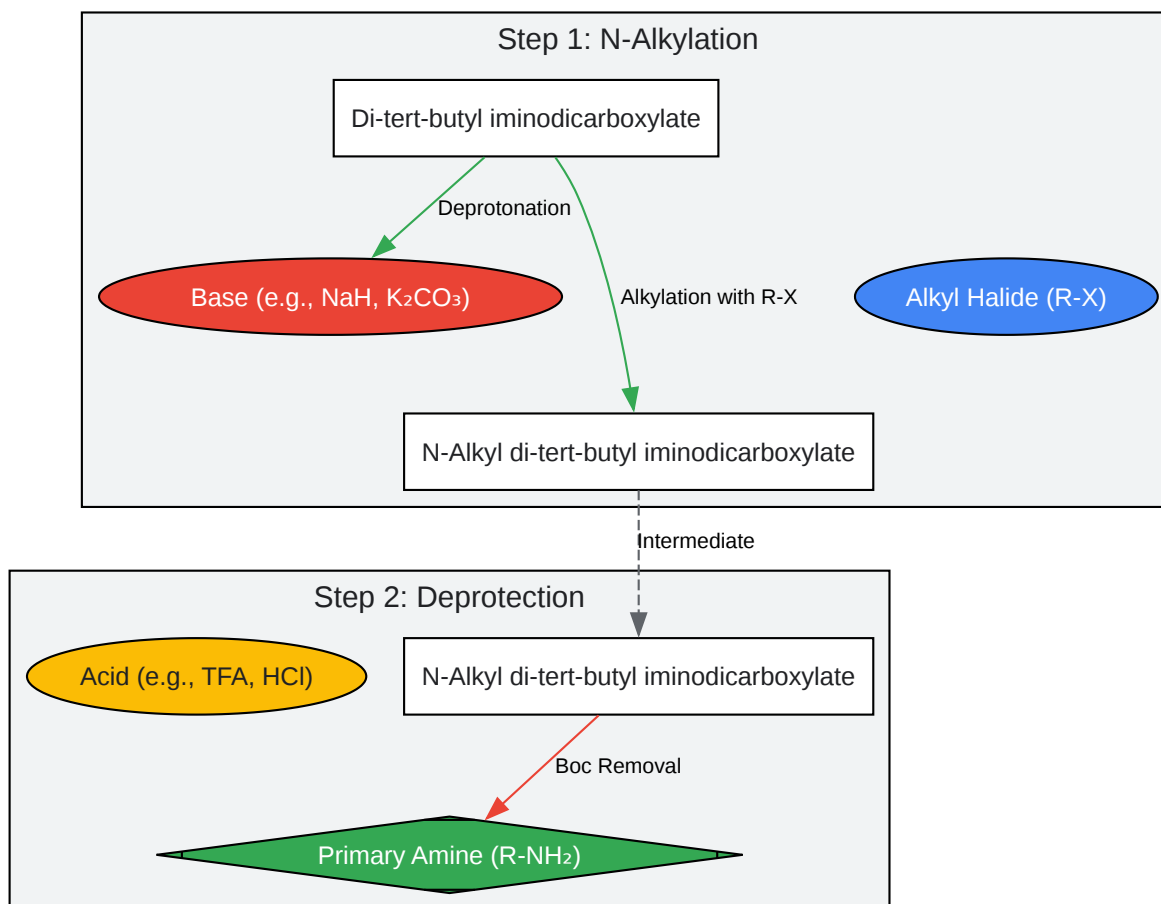
3.4. Spectroscopic Analysis

- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR spectra are typically recorded on a high-resolution NMR spectrometer. The sample is dissolved in a deuterated solvent (e.g., CDCl_3), and the spectra are acquired.
- **Infrared (IR) Spectroscopy:** An IR spectrum can be obtained using a Fourier-transform infrared (FTIR) spectrometer. The solid sample can be analyzed as a KBr pellet or using an Attenuated Total Reflectance (ATR) accessory.

Application in Organic Synthesis: Amine Synthesis

Di-tert-butyl iminodicarboxylate is a valuable reagent for the preparation of primary amines from alkyl halides, serving as an alternative to the Gabriel synthesis[3][4][5]. It is also used in the Mitsunobu reaction to convert alcohols to amines[3][4][5]. The general workflow involves the N-alkylation of di-tert-butyl iminodicarboxylate followed by the deprotection of the Boc groups under acidic conditions to yield the primary amine.

General Workflow for Primary Amine Synthesis using Di-tert-butyl iminodicarboxylate



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- To cite this document: BenchChem. [A Comprehensive Technical Guide to the Physical Properties of Di-tert-butyl iminodicarboxylate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1587361#physical-properties-of-nh-bis-c1-boc]

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